

An In-depth Technical Guide to the Physical and Chemical Properties of Agroclavine

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Compound of Interest

Compound Name: Agroclavine(1+)

Cat. No.: B1248903

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Introduction

Agroclavine is a naturally occurring ergot alkaloid belonging to the clavine family.^[1] It is characterized by a tetracyclic ergoline nucleus and is found in various species of fungi, such as *Claviceps purpurea*, and in the seeds of some morning glory species.^{[2][3][4]} Historically, agroclavine has been a key intermediate in the synthesis of more complex ergot-based pharmaceuticals.^[4] This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its analysis, and its known signaling pathway interactions, tailored for researchers and professionals in drug development.

Core Physical and Chemical Properties

The fundamental physicochemical characteristics of Agroclavine are summarized below. These properties are crucial for its handling, formulation, and behavior in biological systems.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₈ N ₂	[2][3][4][5][6]
Molecular Weight	238.33 g/mol	[2][3][4][5][6]
Appearance	Pale Beige or White Solid/Powder	[3][6]
CAS Number	548-42-5	[2][3][4][6]
Melting Point	198-208°C (with decomposition)	[3][5][7]
Boiling Point	370.93°C (estimated)	[3][7]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Slightly soluble in Methanol.	[3][6][7]
Optical Rotation (α)	[α] ²⁰ D -155° (c=0.9 in chloroform); [α] ²⁰ D -182° (c=0.5 in pyridine)	[3][7]
LogP	2.774	[5]
pKa	17.49 ± 0.40 (Predicted)	[3]

Spectroscopic Data

Spectroscopic analysis is fundamental for the identification and quality control of Agroclavine.

- Mass Spectrometry (MS): The protonated form of agroclavine (C₁₆H₁₉N₂⁺) has a molecular mass of 239.33 g/mol, which is relevant for mass spectrometric analysis.[5] The neutral molecule has a molecular mass of 238 Da.[1]
- Nuclear Magnetic Resonance (NMR): ¹H-NMR and ¹³C-NMR are used to confirm the complex tetracyclic structure and the stereochemistry of the molecule. Commercial suppliers often provide NMR data to verify purity (>98%).[6]

- UV Spectroscopy: The UV spectrum of Agroclavine is characteristic of clavine ergot alkaloids.[1]
- HPLC: High-Performance Liquid Chromatography is a standard method for the quantification and purity assessment of Agroclavine.[6]

Experimental Protocols

Detailed methodologies for the extraction, purification, and quantification of Agroclavine are critical for research and development.

Extraction and Purification from Fungal Culture

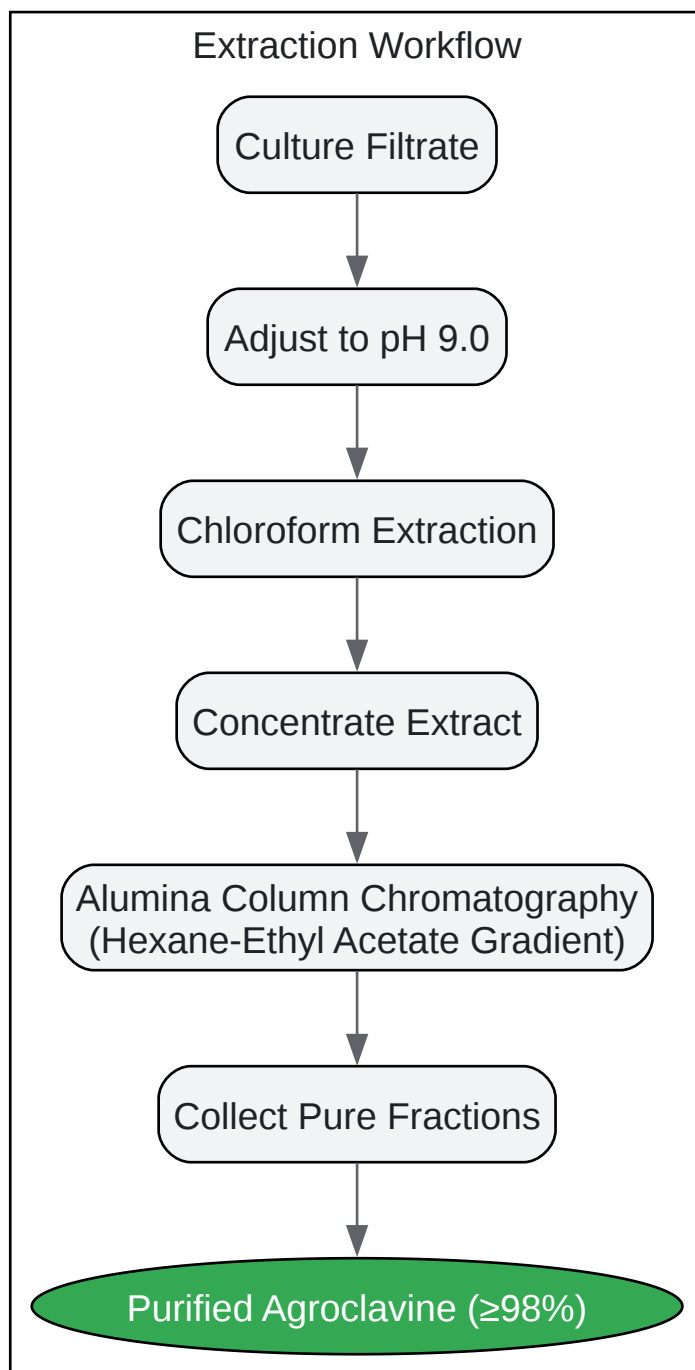
This protocol is based on methods for recovering ergot alkaloids from fermentation broths.

Objective: To extract and purify Agroclavine from a culture filtrate.

Methodology:

- Initial Extraction:
 - Adjust the pH of the culture filtrate to 9.0.
 - Perform a liquid-liquid extraction using chloroform. This initial step can recover approximately 70% of the total Agroclavine.[8]
- Chromatographic Purification:
 - Concentrate the chloroform extract in vacuo.
 - Apply the concentrated extract to an alumina column.
 - Elute the column using a hexane-ethyl acetate gradient to separate Agroclavine from other metabolites.[8]
 - Collect the fractions containing Agroclavine and combine them.
- Final Step:

- Evaporate the solvent from the combined fractions to yield a purified solid product with $\geq 98\%$ purity.[8]



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Agroclavine Extraction and Purification Workflow.

Quantification by High-Performance Liquid Chromatography (HPLC)

Objective: To accurately quantify the concentration of Agroclavine in a sample.

Methodology:

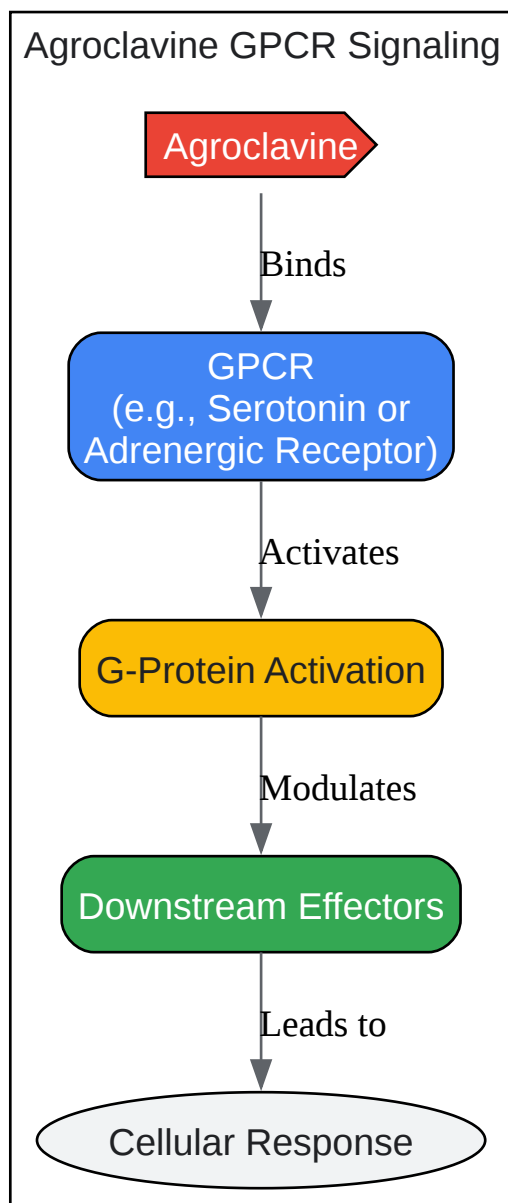
- Sample Preparation: Dissolve the sample in a suitable solvent (e.g., methanol, acetonitrile). If necessary, perform a solid-phase extraction to clean up complex matrices.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column.[8]
 - Mobile Phase: An acetonitrile-water gradient is typically used.[8]
 - Detection: UV detector.
 - Flow Rate: Standard flow rates (e.g., 1.0 mL/min).
- Analysis:
 - Inject a known volume of the sample onto the HPLC system.
 - A validated method demonstrated a retention time of 6.8 minutes and a detection limit of 0.1 µg/mL.[8]
 - Quantify the amount of Agroclavine by comparing the peak area to a standard curve generated from known concentrations of a certified Agroclavine reference standard.

Signaling Pathways and Biological Interactions

Agroclavine, like other ergot alkaloids, interacts with various receptors in the central nervous system. Its primary targets are G-protein coupled receptors (GPCRs).

Mechanism of Action: Agroclavine is known to bind to serotonin (5-hydroxytryptamine) and alpha-adrenergic receptors. The binding of Agroclavine to these GPCRs initiates a conformational change in the receptor, which in turn activates associated G-proteins. This

activation triggers downstream signaling cascades, modulating the activity of effector proteins and leading to a physiological response.



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Generalized Agroclavine Signaling Pathway.

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